

An In-depth Technical Guide to 4-Hydroxycyclohexanecarbonitrile: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	4-Hydroxycyclohexanecarbonitrile
CAS No.:	24056-34-6
Cat. No.:	B1315150

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Hydroxycyclohexanecarbonitrile, a bifunctional cycloaliphatic compound, represents a versatile scaffold of significant interest in synthetic organic chemistry and medicinal chemistry. Its unique combination of a hydroxyl group and a nitrile moiety on a cyclohexane ring offers multiple avenues for chemical modification, making it a valuable building block for the synthesis of more complex molecules, including potential pharmaceutical intermediates. This technical guide provides a comprehensive overview of the fundamental properties, detailed synthetic protocols, spectroscopic characterization, and potential applications of **4-hydroxycyclohexanecarbonitrile**, with a particular focus on its relevance to drug discovery and development.

Core Molecular Attributes

4-Hydroxycyclohexanecarbonitrile is a cycloaliphatic nitrile with the molecular formula $C_7H_{11}NO$.^[1] Its structure consists of a cyclohexane ring substituted with a hydroxyl (-OH) group and a nitrile (-C≡N) group at the 1- and 4-positions, respectively. The presence of these two functional groups imparts both polar and reactive characteristics to the molecule.

Molecular Formula and Weight

The fundamental molecular attributes of **4-hydroxycyclohexanecarbonitrile** are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_7H_{11}NO$	PubChem ^[1]
Molecular Weight	125.17 g/mol	PubChem ^[1]
Exact Mass	125.084063974 Da	PubChem ^[1]
IUPAC Name	4-hydroxycyclohexane-1-carbonitrile	PubChem ^[1]
CAS Number	24056-34-6	PubChem ^[1]

Stereoisomerism

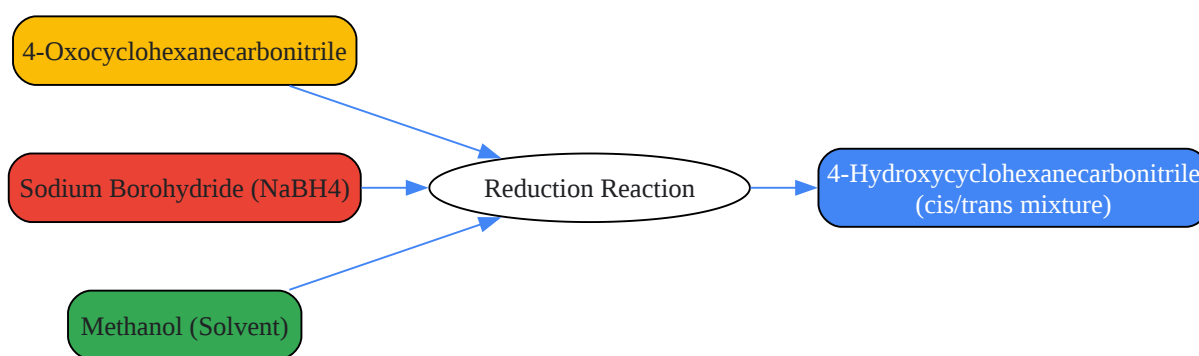
4-Hydroxycyclohexanecarbonitrile exists as two geometric isomers: cis and trans. The spatial arrangement of the hydroxyl and nitrile groups relative to the plane of the cyclohexane ring dictates the isomer. In the cis isomer, both substituents are on the same side of the ring, while in the trans isomer, they are on opposite sides. This stereoisomerism is a critical consideration in synthetic strategies and in the biological activity of its derivatives, as the three-dimensional structure of a molecule is paramount in its interaction with biological targets.

Synthesis of 4-Hydroxycyclohexanecarbonitrile

The most common and efficient laboratory-scale synthesis of **4-hydroxycyclohexanecarbonitrile** involves the reduction of 4-oxocyclohexanecarbonitrile. This method is favored for its high yield and the ready availability of the starting material.

Synthetic Pathway: Reduction of 4-Oxocyclohexanecarbonitrile

The synthesis proceeds via the reduction of the ketone functionality of 4-oxocyclohexanecarbonitrile using a mild reducing agent such as sodium borohydride (NaBH_4). The causality behind this choice of reagent lies in its chemoselectivity; NaBH_4 readily reduces ketones and aldehydes without affecting the more resistant nitrile group.



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Caption: Synthetic pathway for **4-Hydroxycyclohexanecarbonitrile**.

Detailed Experimental Protocol

The following protocol is a self-validating system for the synthesis of **4-hydroxycyclohexanecarbonitrile**, adapted from established procedures.

Materials:

- 4-Oxocyclohexanecarbonitrile
- Methanol (MeOH)
- Sodium borohydride (NaBH_4)
- Aqueous ammonium chloride (NH_4Cl) solution

- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer
- Ice bath

Procedure:

- In a 250 mL round-bottom flask, dissolve 10 g (81.20 mmol) of 4-oxocyclohexanecarbonitrile in 100 mL of methanol under an inert atmosphere (e.g., nitrogen).
- Cool the solution to 0 °C using an ice-water bath.
- Slowly add 1.52 g (40.18 mmol) of sodium borohydride to the stirred solution in portions. (Causality: Portion-wise addition is crucial to control the exothermic reaction and prevent a rapid evolution of hydrogen gas).
- After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 1 hour.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, quench the reaction by the slow addition of 20 mL of saturated aqueous ammonium chloride solution to decompose the excess sodium borohydride.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (2 x 100 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the organic layer under reduced pressure to yield **4-hydroxycyclohexanecarbonitrile** as a colorless oil (expected yield: ~99%).

Spectroscopic Characterization

The structural elucidation of **4-hydroxycyclohexanecarbonitrile** is confirmed through various spectroscopic techniques. Below is a summary of the expected spectral data.

Infrared (IR) Spectroscopy

The IR spectrum of **4-hydroxycyclohexanecarbonitrile** will exhibit characteristic absorption bands for its key functional groups.

- **O-H Stretch:** A broad band in the region of $3600\text{-}3200\text{ cm}^{-1}$ is indicative of the hydroxyl group, with the broadening resulting from hydrogen bonding.
- **C-H Stretch:** Absorptions in the $3000\text{-}2850\text{ cm}^{-1}$ range correspond to the C-H stretching vibrations of the cyclohexane ring.
- **C≡N Stretch:** A sharp, medium-intensity peak around $2250\text{-}2200\text{ cm}^{-1}$ is a characteristic signal for the nitrile group.
- **C-O Stretch:** A band in the $1260\text{-}1000\text{ cm}^{-1}$ region signifies the C-O stretching of the alcohol.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR: The proton NMR spectrum will provide information on the chemical environment of the hydrogen atoms. The signals for the cyclohexane ring protons will appear as complex multiplets in the upfield region (typically $1.0\text{-}2.5\text{ ppm}$). The proton attached to the carbon bearing the hydroxyl group (CH-OH) will resonate further downfield, and its chemical shift will be dependent on the solvent and concentration. The proton on the carbon adjacent to the nitrile group will also be shifted downfield.

^{13}C NMR: The carbon NMR spectrum will show distinct signals for the different carbon atoms in the molecule. The carbon of the nitrile group (C≡N) is expected to appear in the $115\text{-}125\text{ ppm}$ range. The carbon attached to the hydroxyl group (C-OH) will resonate around $60\text{-}75\text{ ppm}$. The remaining cyclohexane carbons will have signals in the $20\text{-}45\text{ ppm}$ region.

Mass Spectrometry

Mass spectrometry will confirm the molecular weight of the compound. The molecular ion peak ($[\text{M}]^+$) would be observed at an m/z of 125. Fragmentation patterns would likely involve the loss

of water ($[M-H_2O]^+$) from the molecular ion, as well as other characteristic cleavages of the cyclohexane ring.

Applications in Drug Discovery and Development

While **4-hydroxycyclohexanecarbonitrile** itself is not an active pharmaceutical ingredient, its structural motifs are present in various biologically active molecules, making it a valuable starting material for medicinal chemistry campaigns.

The Cyclohexane Scaffold

The cyclohexane ring is a common scaffold in drug design. It provides a three-dimensional framework that can orient functional groups in specific spatial arrangements to optimize interactions with biological targets. Its conformational flexibility, primarily through chair-boat interconversions, allows for the fine-tuning of ligand binding.

The Nitrile Group as a Pharmacophore

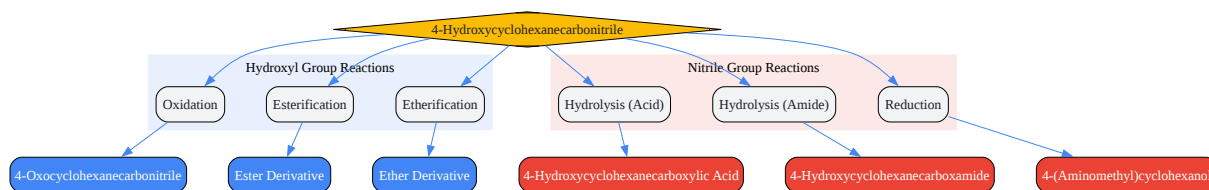
The nitrile group is a versatile functional group in medicinal chemistry. It can act as a hydrogen bond acceptor and a bioisostere for a carbonyl group. In some cases, the nitrile can form covalent bonds with enzymatic targets, leading to potent and irreversible inhibition.

Potential as a Synthetic Intermediate

The bifunctional nature of **4-hydroxycyclohexanecarbonitrile** allows for a wide range of chemical transformations.

- The hydroxyl group can be oxidized to a ketone, esterified, or etherified to introduce new functionalities.
- The nitrile group can be hydrolyzed to a carboxylic acid or a primary amide, or reduced to a primary amine.

This dual reactivity enables the synthesis of diverse libraries of compounds for high-throughput screening in drug discovery programs. For instance, the conversion of the nitrile to an amine and the hydroxyl to other functionalities can lead to the creation of novel amino-alcohol structures, which are privileged motifs in many therapeutic agents.



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Caption: Potential synthetic transformations of **4-Hydroxycyclohexanecarbonitrile**.

Safety and Handling

4-Hydroxycyclohexanecarbonitrile is a chemical that should be handled with appropriate safety precautions in a laboratory setting.

Hazard Identification

Based on available safety data, **4-hydroxycyclohexanecarbonitrile** is classified with the following hazards:

- Harmful if swallowed (H302)[1]
- Harmful in contact with skin (H312)[1]
- Causes skin irritation (H315)[1]
- Causes serious eye irritation (H319)[1]
- Harmful if inhaled (H332)[1]
- May cause respiratory irritation (H335)[1]

Recommended Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- In case of contact, immediately flush the affected area with plenty of water.
- Store in a tightly sealed container in a cool, dry place away from oxidizing agents.

Conclusion

4-Hydroxycyclohexanecarbonitrile is a synthetically accessible and versatile building block with significant potential for applications in organic synthesis and drug discovery. Its bifunctional nature, coupled with the desirable properties of the cyclohexane scaffold, makes it an attractive starting material for the generation of diverse molecular architectures. A thorough understanding of its synthesis, properties, and reactivity is essential for researchers and scientists aiming to leverage this compound in their research and development endeavors. The protocols and data presented in this guide provide a solid foundation for the safe and effective use of **4-hydroxycyclohexanecarbonitrile** in the laboratory.

References

- PubChem. (n.d.). **4-Hydroxycyclohexanecarbonitrile**. National Center for Biotechnology Information. Retrieved from [[Link](#)]
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Sources

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